

Understanding the Fluorescence Quantum Yield of Sulfo-Cy7.5: A Technical Guide

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Compound of Interest

Compound Name: Sulfo-Cy7.5 dimethyl

Cat. No.: B12373507

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This in-depth technical guide provides a comprehensive overview of the fluorescence quantum yield of Sulfo-Cy7.5, a near-infrared (NIR) fluorescent dye. This document details the photophysical properties of Sulfo-Cy7.5, the factors influencing its fluorescence quantum yield, and a meticulous protocol for its experimental determination.

Introduction to Sulfo-Cy7.5

Sulfo-Cy7.5 is a water-soluble, near-infrared fluorescent dye that is structurally similar to Indocyanine Green (ICG).^[1] It is widely utilized in various biological and biomedical research applications, including in vivo imaging, due to its deep tissue penetration and minimal background autofluorescence.^[2] The presence of sulfonate groups enhances its water solubility, making it suitable for use in aqueous environments without the need for organic solvents. The dye's rigidized trimethylene chain contributes to a higher fluorescence quantum yield compared to ICG.^[1]

Photophysical Properties of Sulfo-Cy7.5

The efficiency of a fluorophore is characterized by its fluorescence quantum yield (Φ_f), which is the ratio of photons emitted to photons absorbed. A higher quantum yield indicates a brighter and more efficient dye. The key spectral properties of Sulfo-Cy7.5 are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~788 nm	[2] [3]
Emission Maximum (λ_{em})	~808 nm	
Molar Extinction Coefficient (ϵ)	222,000 L·mol ⁻¹ ·cm ⁻¹	
Fluorescence Quantum Yield (Φ_f)	0.21	
Stokes Shift	~20 nm	

Factors Influencing the Fluorescence Quantum Yield of Sulfo-Cy7.5

The fluorescence quantum yield of cyanine dyes like Sulfo-Cy7.5 is highly sensitive to their local environment. Understanding these factors is critical for accurate and reproducible fluorescence measurements.

Factor	Effect on Quantum Yield	Mechanism
Solvent Viscosity	Increases with increasing viscosity	The primary non-radiative decay pathway for cyanine dyes is cis-trans isomerization of the polymethine chain. Higher solvent viscosity restricts this molecular motion, thus favoring the radiative decay pathway (fluorescence).
Temperature	Decreases with increasing temperature	Increased thermal energy promotes vibrational relaxation and other non-radiative decay processes, including cis-trans isomerization, leading to a lower fluorescence quantum yield.
Aggregation	Decreases with increasing concentration (aggregation)	At high concentrations, dye molecules can form non-fluorescent aggregates, leading to self-quenching of fluorescence. The sulfonation of Sulfo-Cy7.5 helps to mitigate this by increasing its water solubility.
Conjugation to Biomolecules	Can increase or decrease	The local environment of the dye can change upon conjugation to a protein or other biomolecule. This can alter the quantum yield by affecting the dye's conformational mobility and interactions with its surroundings.

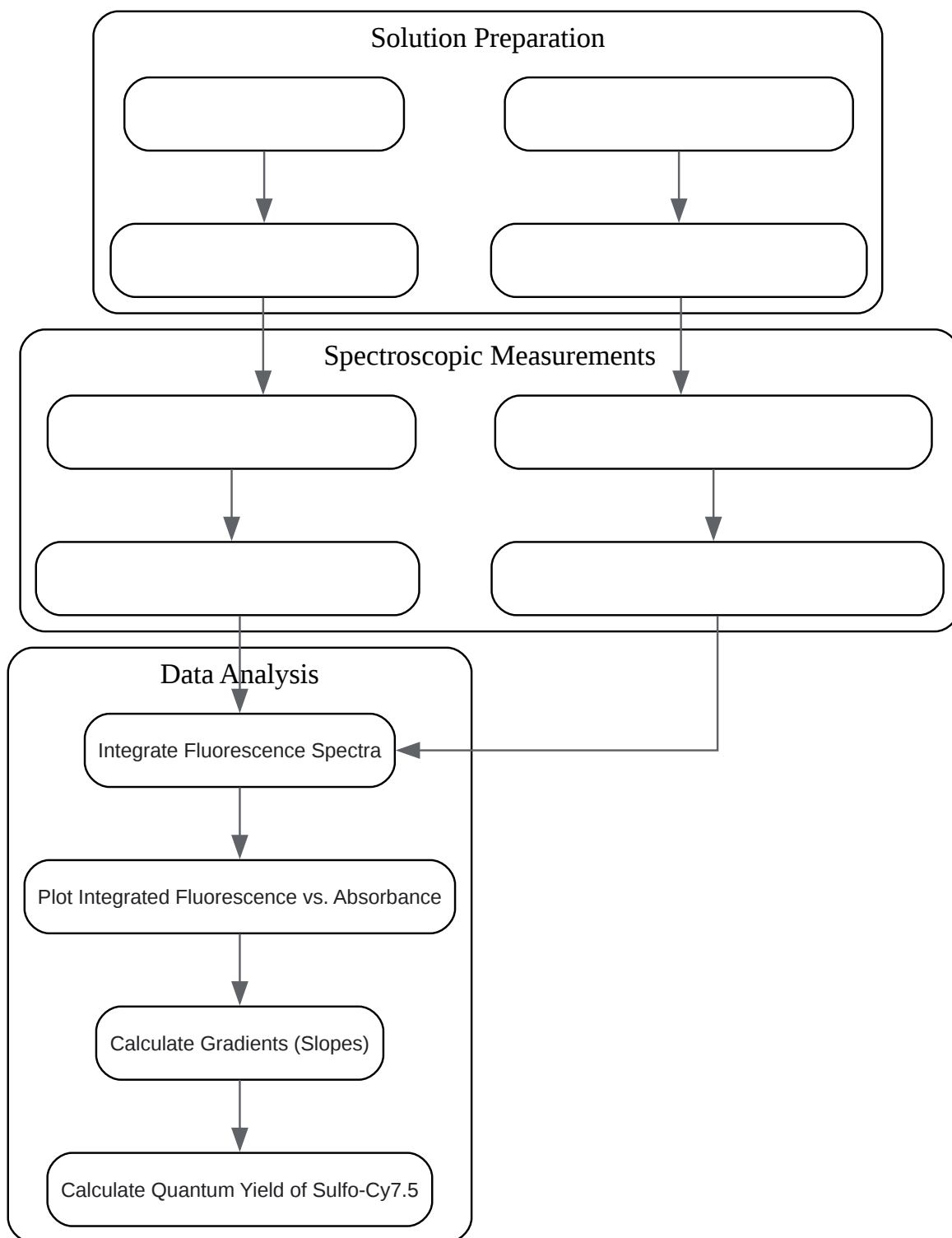
Experimental Protocol for Determining the Fluorescence Quantum Yield of Sulfo-Cy7.5

The most reliable method for determining the fluorescence quantum yield of a compound is the comparative method, which involves comparing its fluorescence to that of a standard with a known quantum yield. For near-infrared dyes like Sulfo-Cy7.5, a suitable standard is Indocyanine Green (ICG). The high-accuracy gradient method is detailed below.

Required Equipment and Materials

- Spectrofluorometer: Capable of measuring corrected emission spectra in the near-infrared range.
- UV-Vis Spectrophotometer: For accurate absorbance measurements.
- Quartz Cuvettes: 1 cm path length for both absorbance and fluorescence measurements.
- Quantum Yield Standard: Indocyanine Green (ICG) with a known quantum yield in a specific solvent (e.g., $\Phi_f = 0.13$ in DMSO).
- Sulfo-Cy7.5
- High-Purity Solvent: Spectroscopic grade Dimethyl Sulfoxide (DMSO).
- Volumetric flasks and micropipettes

Experimental Workflow



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Caption: Workflow for Quantum Yield Determination.

Step-by-Step Procedure

- Preparation of Stock Solutions:
 - Prepare a stock solution of the standard (ICG) and the sample (Sulfo-Cy7.5) in the same high-purity solvent (e.g., DMSO). The concentration should be accurately known.
- Preparation of Serial Dilutions:
 - From the stock solutions, prepare a series of at least five dilutions for both the standard and the sample. The concentrations should be chosen such that the absorbance at the excitation wavelength is between 0.01 and 0.1 to avoid inner filter effects.
- Absorbance Measurements:
 - Using the UV-Vis spectrophotometer, record the absorbance spectrum for each dilution of the standard and the sample.
 - Determine the absorbance at the chosen excitation wavelength (e.g., 750 nm, where both ICG and Sulfo-Cy7.5 absorb).
- Fluorescence Measurements:
 - Set the excitation wavelength on the spectrofluorometer to the same wavelength used for the absorbance measurements.
 - Record the corrected fluorescence emission spectrum for each dilution of the standard and the sample. Ensure that the instrument settings (e.g., slit widths) are kept constant for all measurements.

Data Analysis

- Integrate Fluorescence Spectra:
 - For each recorded emission spectrum, calculate the integrated fluorescence intensity (the area under the emission curve).
- Plot Data:

- For both the standard and the sample, create a plot of the integrated fluorescence intensity versus the absorbance at the excitation wavelength.
- Calculate Gradients:
 - Perform a linear regression for each data set to obtain the slope (gradient) of the line. The plot should be linear with a y-intercept close to zero.
- Calculate Quantum Yield:
 - The fluorescence quantum yield of Sulfo-Cy7.5 (Φ_{f_X}) can be calculated using the following equation:

$$\Phi_{f_X} = \Phi_{f_ST} * (\text{Grad_X} / \text{Grad_ST}) * (\eta_{X^2} / \eta_{ST^2})$$

Where:

- Φ_{f_ST} is the known quantum yield of the standard (ICG).
- Grad_X is the gradient of the plot for the sample (Sulfo-Cy7.5).
- Grad_ST is the gradient of the plot for the standard (ICG).
- η_X is the refractive index of the solvent used for the sample.
- η_{ST} is the refractive index of the solvent used for the standard.

Note: If the same solvent is used for both the sample and the standard, the refractive index term (η_X^2 / η_{ST}^2) becomes 1 and can be omitted from the equation.

Conclusion

The fluorescence quantum yield is a critical parameter for evaluating the performance of fluorescent dyes like Sulfo-Cy7.5 in various applications. By understanding the factors that influence this property and by employing a rigorous experimental protocol, researchers can obtain accurate and reliable data, ensuring the quality and reproducibility of their fluorescence-based assays. This guide provides the necessary framework for achieving a thorough understanding and precise measurement of the fluorescence quantum yield of Sulfo-Cy7.5.

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